

# Ethyl (tert-Butoxycarbonyl)glycinate molecular weight and formula

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## Compound of Interest

Compound Name:	<i>Ethyl (tert-Butoxycarbonyl)glycinate</i>
Cat. No.:	B15543978

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## In-Depth Technical Guide: Ethyl (tert-Butoxycarbonyl)glycinate

This guide provides the fundamental molecular information for **Ethyl (tert-Butoxycarbonyl)glycinate**, a derivative of the amino acid Glycine. It is intended for researchers, scientists, and professionals in drug development who utilize amino acid derivatives in their work.

## Core Molecular Data

**Ethyl (tert-Butoxycarbonyl)glycinate**, also known as N-(tert-Butoxycarbonyl)glycine Ethyl Ester or Boc-Gly-OEt, is a commonly used reagent in organic synthesis, particularly in peptide chemistry.<sup>[1][2]</sup> The tert-butoxycarbonyl (Boc) protecting group enhances its stability and facilitates its use as a building block in the synthesis of more complex molecules. The table below summarizes its key molecular properties.

Property	Value
Molecular Formula	C9H17NO4 <sup>[1][3][4][5]</sup>
Molecular Weight	203.24 g/mol <sup>[1][3][4][6]</sup>
CAS Number	14719-37-0 <sup>[1][3][4]</sup>

# Experimental Protocols and Visualizations

The determination of molecular weight and formula for a well-established compound like **Ethyl (tert-Butoxycarbonyl)glycinate** is standard and does not typically involve novel experimental protocols that would necessitate detailed descriptions or workflow diagrams in this context. The information presented is based on established chemical knowledge and data. Therefore, sections on experimental protocols and signaling pathway diagrams are not applicable to this specific topic.

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## References

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